

Comprehensive Safety and Handling Guide for 5-Hydroxy-3,7-dimethoxyflavone

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Compound of Interest

Compound Name: 5-Hydroxy-3,7-dimethoxyflavone

Cat. No.: B1239686

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This guide provides essential safety protocols and logistical information for researchers, scientists, and drug development professionals handling **5-Hydroxy-3,7-dimethoxyflavone** (CAS No. 70786-48-0). The following procedures are designed to ensure safe handling, storage, and disposal of this compound in a laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

While specific toxicological properties of **5-Hydroxy-3,7-dimethoxyflavone** have not been thoroughly investigated, it may be harmful if inhaled, ingested, or absorbed through the skin.^[1] The material can be irritating to mucous membranes, the upper respiratory tract, and the eyes and skin.^[1] Therefore, adherence to standard laboratory safety protocols and the use of appropriate personal protective equipment are crucial.

Recommended Personal Protective Equipment (PPE)

The following table summarizes the required PPE for handling **5-Hydroxy-3,7-dimethoxyflavone**. A work area and process assessment is necessary to determine any additional PPE requirements for specific tasks.^[2]

Protection Type	Equipment	Specifications & Rationale
Eye and Face Protection	Safety goggles with side-shields or a face shield	Required to protect against splashes and dust. [2] Safety glasses must always be worn beneath a face shield. [2]
Hand Protection	Compatible chemical-resistant gloves	Disposable nitrile gloves are the minimum requirement for incidental contact. [1] [2] They should be removed immediately after contact with the chemical. [2]
Body Protection	Laboratory coat	An impervious lab coat should be worn to prevent skin exposure. [2]
Respiratory Protection	NIOSH-approved respirator	Use a suitable respirator when handling the compound as a powder or if adequate ventilation is not available to control airborne levels. [1]

Safe Handling and Operational Plan

Engineering Controls:

- Ensure adequate ventilation in the work area.
- Use process enclosures or local exhaust ventilation to control airborne dust.[\[1\]](#)
- An accessible safety shower and eyewash station must be available in the laboratory.

Handling Procedures:

- Avoid breathing dust, fumes, or vapors.[\[1\]](#)
- Do not allow the substance to come into contact with eyes, skin, or clothing.

- Avoid prolonged or repeated exposure.[1]
- Wash hands and any exposed skin thoroughly after handling.[3]
- Do not eat, drink, or smoke in the laboratory.

Storage:

- Keep the container tightly closed.[1]
- Store in a dry, well-ventilated place.[3]
- For long-term storage, refer to the product insert; recommended storage is at -20°C for one month or -80°C for six months.[4]

Emergency Procedures and First Aid

Exposure Type	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids apart.[1] Seek medical attention.[1]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes.[1] Remove contaminated clothing and wash it before reuse.[1]
Ingestion	Wash out the mouth with water, provided the person is conscious.[1] Do not induce vomiting unless directed by medical personnel.[1] Seek medical attention.[1]
Inhalation	Move the person to fresh air.[1] If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration.[1] Seek immediate medical attention.[1]

Spill and Disposal Plan

Spill Cleanup:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE, including a respirator, rubber boots, safety goggles, and heavy rubber gloves.^[1]
- Avoid raising dust.^[1]
- Contain the spill and collect the material using a method that does not generate dust (e.g., gently sweeping with a damp cloth or using a HEPA-filtered vacuum).
- Transfer the collected material to a designated chemical waste container for disposal.^[1]

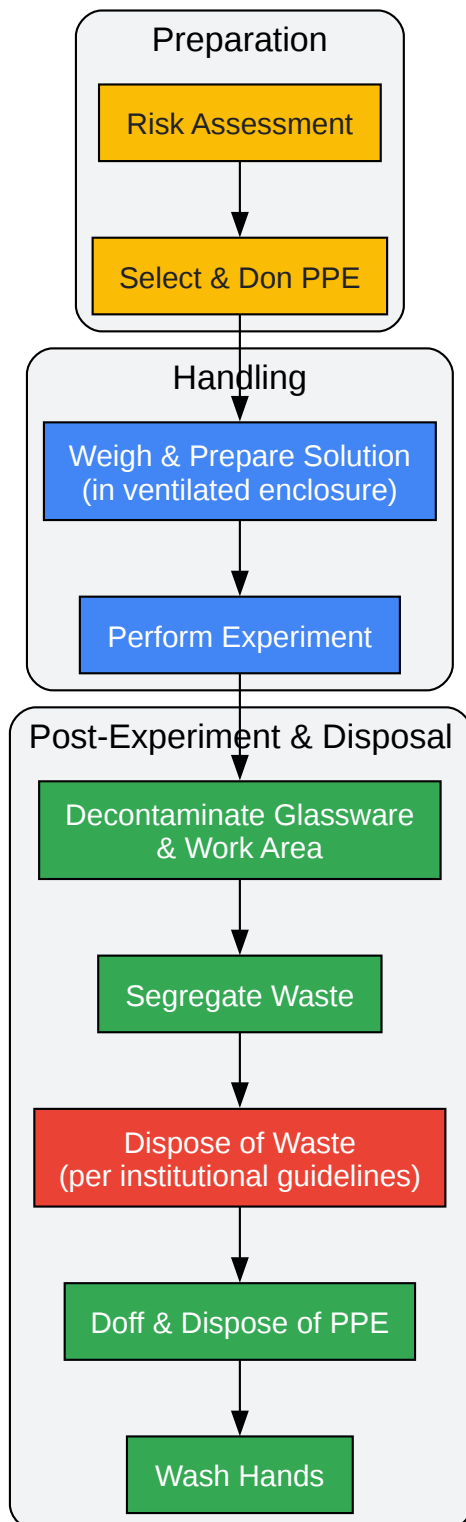
Disposal:

- Dispose of the chemical and any contaminated materials in accordance with local, state, and federal regulations.^[3]
- Do not let the product enter drains.

Workflow for Safe Handling and Disposal

The following diagram illustrates the procedural workflow for safely managing **5-Hydroxy-3,7-dimethoxyflavone** from initial risk assessment to final disposal.

Safe Handling and Disposal Workflow for 5-Hydroxy-3,7-dimethoxyflavone

[Click to download full resolution via product page](#)Caption: Workflow for handling **5-Hydroxy-3,7-dimethoxyflavone**.

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